

Application Notes & Protocols: Preparation of N-acetylhistidine Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: *N-acetylhistidine monohydrate*

Cat. No.: *B554824*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N-acetyl-L-histidine (NAH) is an acetylated derivative of the amino acid L-histidine. It is found endogenously in various tissues, particularly in the brain and eyes of certain vertebrates where it may function as an osmolyte.^{[1][2]} In cell culture applications, N-acetylhistidine can serve multiple roles, including acting as an antioxidant, a pH buffer, or a bioavailable source of histidine. Proper preparation of stock solutions is critical to ensure experimental reproducibility and maintain cell health. These application notes provide a detailed protocol for the preparation, storage, and use of N-acetylhistidine stock solutions in a cell culture setting.

Materials and Equipment

- N-Acetyl-L-histidine powder (CAS: 39145-52-3)
- Sterile, cell culture grade water, Phosphate-Buffered Saline (PBS), or Dimethyl Sulfoxide (DMSO)
- Sterile conical tubes (15 mL and 50 mL)
- Sterile serological pipettes
- 0.22 μ m sterile syringe filters

- Syringes (appropriate volume for filtration)
- Analytical balance
- pH meter (optional, but recommended)
- Vortex mixer
- Water bath or sonicator (optional, for aiding dissolution)[3][4]
- Laminar flow hood (Biological Safety Cabinet Class II)
- Sterile, single-use cryovials for aliquots

Quantitative Data Summary

The following table summarizes key quantitative data for the preparation and use of N-acetylhistidine solutions.

Parameter	Value	Solvent/Conditions	Source
Molecular Weight	~215.21 g/mol (monohydrate)	N/A	[5]
Solubility	Generally soluble	Water	[3]
~6.09 g/L	Water (Predicted)	[6]	
Soluble	DMSO, Ethanol	[3][4]	
Stock Solution Conc.	10 mM - 1 M	Dependent on solvent and experimental need	[3]
Storage (Powder)	2-8°C	Tightly sealed container	[3]
Storage (Stock Sol.)	-20°C for up to 1 month	Aliquoted, protected from light	[1][3]
-80°C for up to 6 months	Aliquoted, protected from light	[1][3]	
Typical Working Conc.	10 µM to 1 mM	Varies by cell line and application	[3]

Note: The response to N-acetylhistidine can be cell-type dependent. It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental endpoint.[3]

Experimental Workflow Diagram



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Caption: Workflow for N-acetylhistidine stock solution preparation and use.

Detailed Experimental Protocol

This protocol describes the preparation of a 100 mM N-acetylhistidine stock solution in cell culture grade water.

5.1. Calculation of Mass

- Determine the desired stock concentration (e.g., 100 mM) and final volume (e.g., 10 mL).
- Use the molecular weight (MW) of **N-acetylhistidine monohydrate** (~215.21 g/mol) to calculate the required mass.
 - Formula: Mass (g) = Concentration (mol/L) x Volume (L) x MW (g/mol)
 - Example Calculation: Mass (g) = 0.1 mol/L x 0.01 L x 215.21 g/mol = 0.2152 g
 - Therefore, 215.2 mg of N-acetylhistidine is needed for 10 mL of a 100 mM stock solution.

5.2. Dissolution

- Working inside a laminar flow hood, weigh out the calculated mass (215.2 mg) of N-acetylhistidine powder and transfer it to a sterile 15 mL conical tube.
- Add approximately 8 mL of sterile, cell culture grade water or PBS to the tube.
- Vortex the solution until the powder is completely dissolved.
 - Troubleshooting: If solubility issues arise, gentle warming in a 37°C water bath or brief sonication can aid dissolution.^{[3][4]} The solubility of amino acid derivatives can also be pH-dependent; adjusting the pH may improve solubility.^[3]

5.3. pH Adjustment (Recommended)

- Once dissolved, check the pH of the solution. Since N-acetylhistidine can be slightly acidic, it is good practice to adjust the pH to ~7.2-7.4 to match physiological conditions and prevent pH shock to cells.
- Use sterile, low-concentration NaOH or HCl to adjust the pH as needed.

- Bring the final volume to 10 mL with the sterile solvent. Mix gently.

5.4. Sterilization and Storage

- Draw the solution into a sterile syringe.
- Attach a 0.22 µm sterile syringe filter to the syringe.
- Filter the solution directly into a new, sterile 15 mL conical tube. This step is crucial to remove any potential microbial contamination.[\[1\]](#)
- Dispense the sterile stock solution into smaller, single-use sterile cryovials (e.g., 100 µL or 500 µL aliquots). This practice is highly recommended to prevent degradation from repeated freeze-thaw cycles.[\[3\]](#)
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months).[\[1\]](#)[\[3\]](#)

5.5. Use in Cell Culture

- When ready to use, thaw a single aliquot at room temperature or in a 37°C water bath.
- Dilute the stock solution directly into your cell culture medium to achieve the desired final working concentration (e.g., for a 1 mM final concentration in 10 mL of media, add 100 µL of the 100 mM stock).
- Mix the medium gently by swirling before adding it to your cells.

Safety and Handling Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including gloves, lab coat, and safety glasses.
- Handle N-acetylhistidine powder in a chemical fume hood or on a balance with appropriate ventilation to avoid inhalation.

- All steps involving sterile solutions and cell culture reagents should be performed in a certified laminar flow hood to maintain sterility.

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